

4-Bromo-4'-propylbiphenyl CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Bromo-4'-propylbiphenyl

Cat. No.: B126337

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An In-depth Technical Guide to 4-Bromo-4'-propylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Bromo-4'-propylbiphenyl**, a key intermediate in the synthesis of advanced organic materials. This document details its chemical and physical properties, provides an in-depth look at its synthesis, and explores its primary applications in the fields of liquid crystals and organic light-emitting diodes (OLEDs). Experimental protocols and workflow diagrams are included to support researchers in their practical applications of this versatile compound.

Chemical and Physical Properties

4-Bromo-4'-propylbiphenyl is a biphenyl derivative characterized by a bromine atom and a propyl group at the 4 and 4' positions, respectively. These substitutions provide the molecule with a reactive site for further functionalization and influence its physical properties, making it a valuable building block in materials science.

Table 1: Physicochemical Properties of **4-Bromo-4'-propylbiphenyl**

Property	Value	Reference
CAS Number	58743-81-0	[1]
Molecular Formula	C ₁₅ H ₁₅ Br	[2]
Molecular Weight	275.18 g/mol	[2]
Appearance	White to light yellow powder	[2]
Melting Point	107-109 °C	[2]
Boiling Point	349.5 °C at 760 mmHg	[2]
Density	1.249 g/cm ³	[2]

Synthesis of 4-Bromo-4'-propylbiphenyl

The synthesis of **4-Bromo-4'-propylbiphenyl** is a multi-step process that is crucial for obtaining a high-purity product for its applications in advanced materials. A common synthetic route involves the Friedel-Crafts acylation of 4-bromobiphenyl followed by reduction.[1] An improved and more efficient synthesis process has been developed to overcome issues of harsh reaction conditions and low yields.[1]

Experimental Protocol: Improved Synthesis Process

This protocol is based on the process described in patent CN108129258B, which offers a higher yield and milder reaction conditions compared to traditional methods.[1]

Step 1: Acylation

- In a reaction vessel, dissolve biphenyl in an organic solvent such as dichloroethane, dichloromethane, chlorobenzene, or toluene.
- Add a Lewis acid catalyst (e.g., aluminum chloride).
- Cool the mixture and add propionyl chloride dropwise while maintaining the temperature.
- After the addition is complete, allow the reaction to proceed until completion.

- Quench the reaction with water and separate the organic layer.
- Wash the organic layer, dry it over an anhydrous salt, and remove the solvent under reduced pressure to obtain the crude acylated product.

Step 2: Bromination

- Dissolve the acylated product in a suitable solvent.
- Add a brominating agent (e.g., N-bromosuccinimide) and a radical initiator.
- Heat the mixture to initiate the reaction and maintain the temperature for several hours.
- Monitor the reaction progress using techniques like thin-layer chromatography (TLC).
- After completion, cool the reaction mixture and wash it to remove impurities.
- Crystallize the product from a suitable solvent to obtain 4-bromo-4'-propionylbiphenyl.

Step 3: Reduction

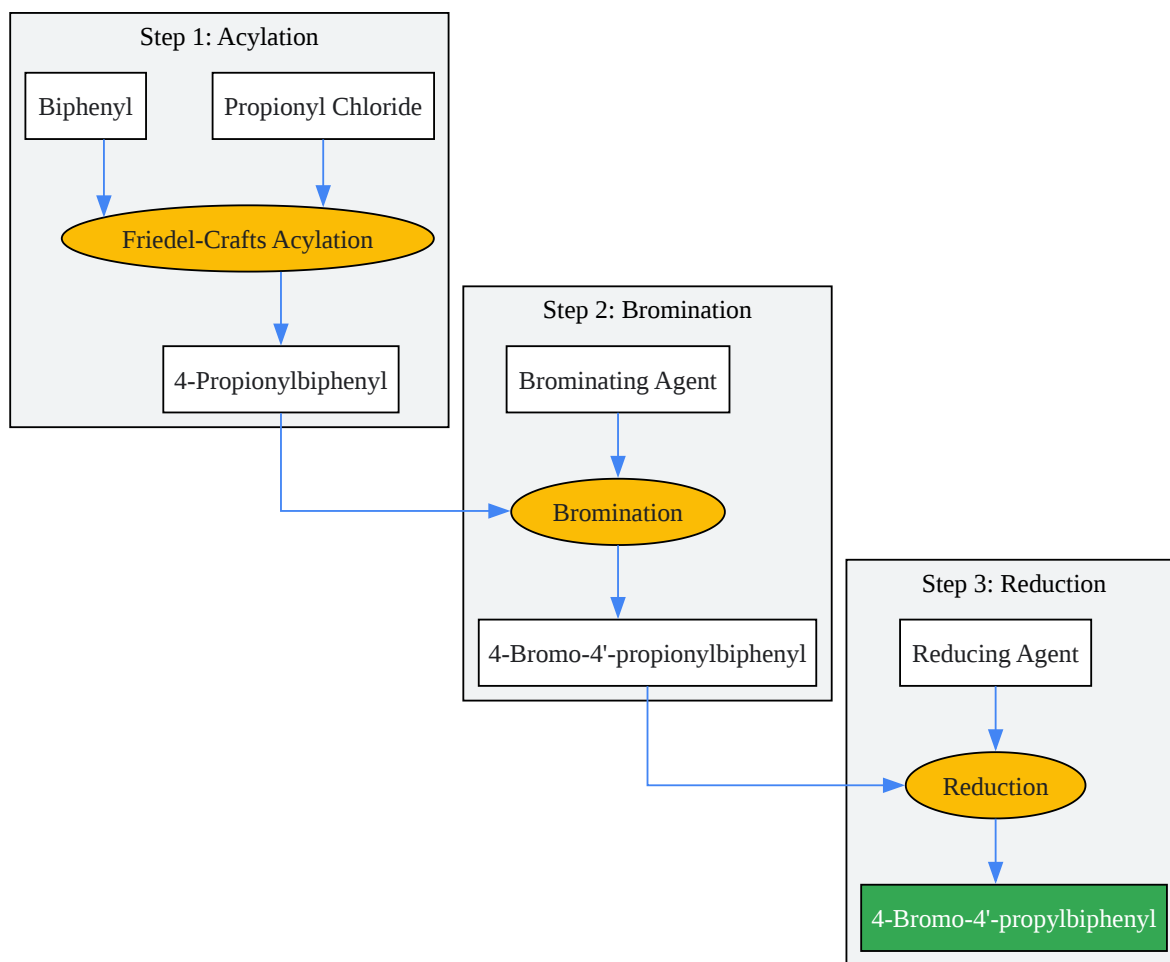
- Dissolve the 4-bromo-4'-propionylbiphenyl in a suitable solvent.
- Add a reducing agent, such as sodium borohydride, in portions.
- Stir the reaction mixture at room temperature until the reduction is complete.
- Quench the reaction and extract the product with an organic solvent.
- Dry the organic layer and evaporate the solvent to yield the final product, **4-Bromo-4'-propylbiphenyl**.

Table 2: Summary of an Improved Synthesis Process for **4-Bromo-4'-propylbiphenyl**

Step	Reactants	Solvents	Key Conditions
Acylation	Biphenyl, Propionyl Chloride, Lewis Acid	Dichloroethane, Dichloromethane, etc.	Low temperature during addition
Bromination	Acylated biphenyl, Brominating agent	Acetic Acid, etc.	Heating to initiate
Reduction	4-bromo-4'-propionylbiphenyl, Reducing agent	Tetrahydrofuran, Ethanol, etc.	Room temperature

Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis process for **4-Bromo-4'-propylbiphenyl**.



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Caption: Synthesis workflow for **4-Bromo-4'-propylbiphenyl**.

Applications

4-Bromo-4'-propylbiphenyl is a crucial intermediate in the synthesis of cyanobiphenyls, which are important liquid crystal materials.[2] The bromine atom allows for facile conversion to a cyano group or for participation in cross-coupling reactions to build more complex molecular architectures for various applications.

Liquid Crystals

The primary application of **4-Bromo-4'-propylbiphenyl** is as a precursor to 4-alkyl-4'-cyanobiphenyls. These molecules exhibit liquid crystalline properties and are essential components in liquid crystal displays (LCDs). The general synthetic strategy involves the conversion of the bromine atom to a cyano group.

Organic Light-Emitting Diodes (OLEDs)

This compound also serves as an intermediate in the synthesis of materials for OLEDs.[2] The biphenyl core provides a rigid and electronically active framework that can be further functionalized through reactions at the bromine site to create molecules with desired electronic and photophysical properties for use in OLED devices.

Signaling Pathways

Currently, there is no significant body of research available to suggest that **4-Bromo-4'-propylbiphenyl** has a defined role in biological signaling pathways. Its primary applications are in the field of materials science, and it is not typically studied for its biological activity.

Conclusion

4-Bromo-4'-propylbiphenyl is a valuable and versatile chemical intermediate with significant applications in the development of advanced materials. Its well-defined synthesis and the reactivity of its bromine substituent make it an important building block for liquid crystals and OLED materials. The information and protocols provided in this guide are intended to support researchers in the synthesis and application of this compound in their scientific endeavors.

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